

# physical and chemical properties of Torachrysone tetraglucoside

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## Torachrysone Tetraglucoside: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Torachrysone tetraglucoside** is a phenolic glycoside first isolated from the seeds of the leguminous plant Cassia tora.[1][2][3] This document provides a comprehensive overview of its known physical and chemical properties, drawing from the primary scientific literature. It includes a summary of its basic characteristics and outlines the methodologies for its isolation and characterization. This guide is intended to serve as a foundational resource for researchers investigating the potential applications of **Torachrysone tetraglucoside** in drug discovery and development.

## **Chemical and Physical Properties**

**Torachrysone tetraglucoside** is a complex natural product belonging to the naphthalene glycoside class.[2] Its structure consists of a torachrysone aglycone linked to a tetraglucoside chain. The comprehensive characterization of this compound was first reported by Hatano et al. in 1999.[2]

### **Tabulated Physical and Chemical Data**

The following table summarizes the available quantitative data for **Torachrysone tetraglucoside** and its aglycone, Torachrysone. Data for related compounds are provided for



comparative purposes.

Property	Torachrysone Tetraglucoside	Torachrysone (Aglycone)	Torachrysone 8-β- gentiobioside	Torachrysone Triglucoside
Molecular Formula	С38Н54О24[4]	C14H14O4	C26H34O14[5]	C32H44O19
Molecular Weight	894.82 g/mol [4]	246.26 g/mol	570.5 g/mol [5]	732.68 g/mol [6]
CAS Number	245724-10-1[4]	22649-04-3	245724-09-8[5]	1002727-58-3[6]
Appearance	Yellow, amorphous powder	-	Solid[5]	-
Melting Point	Not Reported	Not Reported	221 °C[5]	249-251 °C (Methanol)[6]
Optical Rotation	[α]D: -68° (c = 1.0, MeOH)	-	-	-
Solubility	Soluble in Methanol, DMSO, Pyridine, Ethanol.[7] Slightly soluble or insoluble (< 1 mg/ml).	-	-	Soluble in DMSO, Pyridine, Methanol, Ethanol.[7]

### **Spectral Data**

Detailed spectral data is crucial for the unambiguous identification of **Torachrysone tetraglucoside**. The primary literature (Hatano et al., 1999) provides the following key spectral information.

• UV-Vis Spectroscopy: The UV spectrum, recorded in methanol, shows absorption maxima (λmax) at 228, 278, and 342 nm.



- Mass Spectrometry (MS): Fast Atom Bombardment Mass Spectrometry (FAB-MS) shows a negative-ion peak at m/z 893 [M-H]<sup>-</sup>.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - o ¹H-NMR (in CD₃OD): The proton NMR spectrum displays characteristic signals for the torachrysone aglycone and the four glucose units. Key signals include aromatic protons, a methoxy group, and an acetyl group of the aglycone, along with anomeric protons of the sugar moieties.
  - ¹³C-NMR (in CD₃OD): The carbon NMR spectrum confirms the presence of 38 carbons, corresponding to the molecular formula. Signals are assigned to the torachrysone core and the four glucose residues.

## **Experimental Protocols**

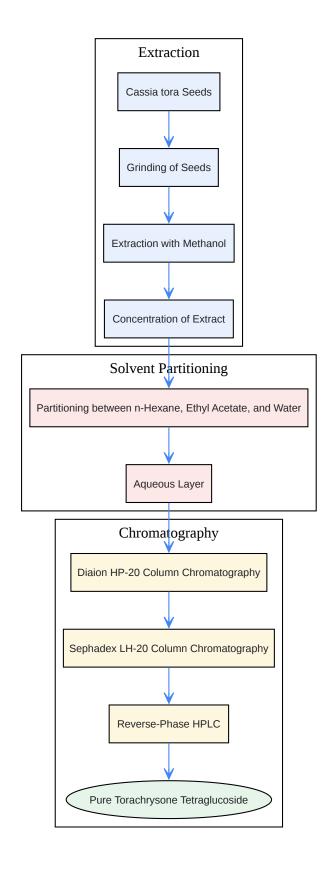
The following sections detail the experimental methodologies for the isolation, characterization, and biological evaluation of **Torachrysone tetraglucoside**, based on the foundational work by Hatano et al. (1999).

## Isolation and Purification of Torachrysone Tetraglucoside

The isolation of **Torachrysone tetraglucoside** from the seeds of Cassia tora involves a multistep extraction and chromatographic process.

Workflow for Isolation:





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**Fig. 1:** Isolation workflow for **Torachrysone tetraglucoside**.



- Extraction: The dried seeds of Cassia tora are ground and extracted with methanol. The resulting extract is concentrated under reduced pressure.
- Solvent Partitioning: The concentrated extract is partitioned between n-hexane, ethyl acetate, and water. The aqueous layer, containing the polar glycosides, is retained.
- Column Chromatography:
  - The aqueous layer is subjected to column chromatography on a Diaion HP-20 resin, eluting with a gradient of water and methanol.
  - Fractions containing the target compound are further purified by Sephadex LH-20 column chromatography.
- High-Performance Liquid Chromatography (HPLC): Final purification is achieved by preparative reverse-phase HPLC to yield pure Torachrysone tetraglucoside.

#### **Structure Elucidation**

The structure of **Torachrysone tetraglucoside** was elucidated using a combination of spectroscopic techniques and chemical methods.

- Acid Hydrolysis: Acid hydrolysis of **Torachrysone tetraglucoside** yields the aglycone, torachrysone, and D-glucose, which can be identified by chromatographic comparison with authentic samples. This confirms the nature of the sugar units.
- Spectroscopic Analysis: The complete structure, including the linkages of the tetraglucoside chain, is determined by detailed analysis of <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, and FAB-MS data.

### **Antibacterial Activity Assay**

The antibacterial activity of **Torachrysone tetraglucoside** and related compounds has been evaluated against several bacterial strains, including methicillin-resistant Staphylococcus aureus (MRSA).

 Method: A standard broth microdilution method is used to determine the Minimum Inhibitory Concentration (MIC).



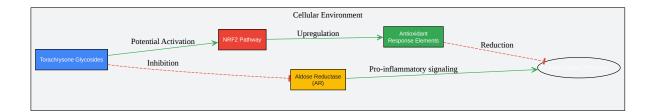
 Procedure: The test compound is serially diluted in a suitable broth medium in a 96-well microplate. Each well is inoculated with a standardized bacterial suspension. The plates are incubated, and the MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

## **Biological Activity and Signaling Pathways**

The primary reported biological activity of **Torachrysone tetraglucoside** is its antibacterial effect against methicillin-resistant Staphylococcus aureus.[2] While the specific signaling pathways affected by the tetraglucoside have not been elucidated, research on the related compound, Torachrysone-8-O- $\beta$ -d-glucoside, provides insights into potential mechanisms of action for this class of compounds.

Torachrysone-8-O-β-d-glucoside has been shown to exhibit anti-inflammatory effects by inhibiting aldose reductase.[8] This enzyme is involved in the metabolism of lipid peroxidation products. The proposed mechanism involves the upregulation of antioxidant factors downstream of NRF2.[8]

Hypothesized Signaling Pathway Involvement:



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Fig. 2: Potential signaling pathway modulation by Torachrysone glycosides.



Further research is required to determine if **Torachrysone tetraglucoside** shares this or other mechanisms of action and to fully characterize its biological activity profile and impact on cellular signaling pathways.

### Conclusion

**Torachrysone tetraglucoside** is a structurally complex natural product with documented antibacterial properties. This guide provides a summary of its known physical and chemical characteristics and the experimental procedures for its study. The limited data on its broader biological activities and mechanism of action highlight opportunities for future research. A deeper understanding of its pharmacological profile could position **Torachrysone tetraglucoside** as a lead compound for the development of new therapeutic agents.

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